

# KTC1101: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: KTC1101

Cat. No.: B1226338

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An In-depth Technical Overview of the Pan-PI3K Inhibitor **KTC1101** for Researchers, Scientists, and Drug Development Professionals.

## Introduction

**KTC1101** is an orally active, potent pan-phosphoinositide 3-kinase (pan-PI3K) inhibitor that has demonstrated significant anti-tumor activity. It exerts its effects through a dual mechanism of action: directly inhibiting the proliferation of tumor cells and modulating the tumor microenvironment to enhance anti-tumor immune responses.[1][2][3] This technical guide provides a comprehensive overview of the chemical structure, properties, and key experimental data related to **KTC1101**.

## Chemical Structure and Properties

**KTC1101** is a complex heterocyclic molecule. Its systematic IUPAC name is 2-(Difluoromethyl)-7-methoxy-3-[4-morpholin-4-yl-6-(1,4-oxazepan-4-yl)-1,3,5-triazin-2-yl]benzimidazol-5-amine.[4] A visual representation of its chemical structure is provided below.

Chemical Structure of **KTC1101**  Chemical structure of KTC1101

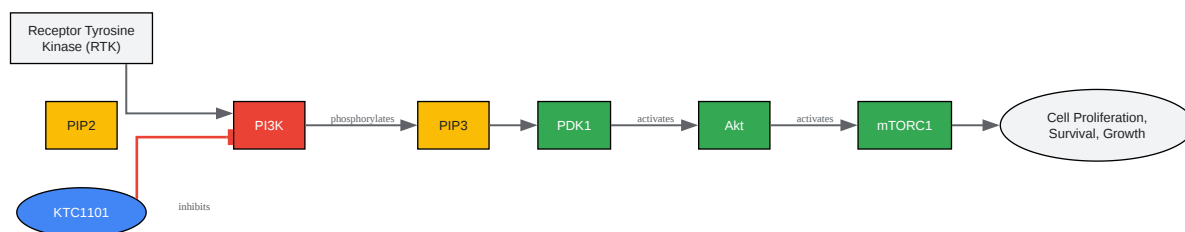
Image Source: DempoChem[4]

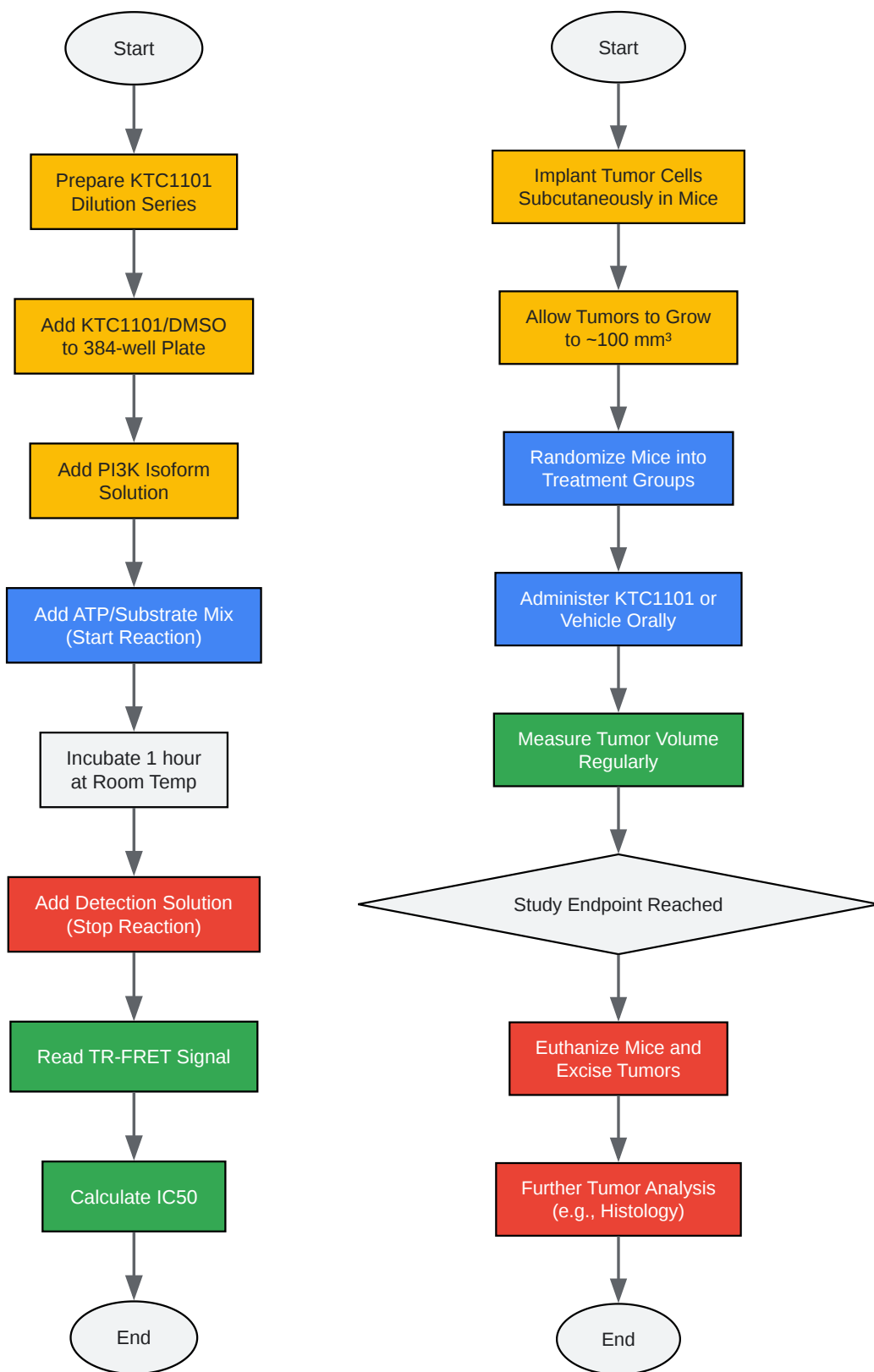
A summary of the key chemical and physical properties of **KTC1101** is presented in the table below.

Property	Value	Reference
IUPAC Name	2-(Difluoromethyl)-7-methoxy-3-[4-morpholin-4-yl-6-(1,4-oxazepan-4-yl)-1,3,5-triazin-2-yl]benzimidazol-5-amine	[4]
CAS Number	2764833-47-6	[1][4][5]
Molecular Formula	C21H26F2N8O3	[4]
Molecular Weight	476.50 g/mol	[4]
SMILES	<chem>FC(F)C1=NC=2C(OC)=CC(N)=CC2N1C=3N=C(N=C(N3)N4CCOCCC4)N5CCOCC5</chem>	[1]
Appearance	White to off-white solid	[5]
Purity	>99%	[6]

## Pharmacological Properties and Mechanism of Action

**KTC1101** functions as a pan-PI3K inhibitor, targeting all Class I PI3K isoforms ( $\alpha$ ,  $\beta$ ,  $\delta$ , and  $\gamma$ ). [2][6] The PI3K/Akt/mTOR signaling pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its dysregulation is a frequent event in many human cancers.[7] By inhibiting PI3K, **KTC1101** effectively downregulates the phosphorylation of downstream effectors, including Akt and mTOR, leading to cell cycle arrest and inhibition of tumor growth.[2][6]





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## References

- 1. KTC1101 | Pan PI3K inhibitor | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. A novel pan-PI3K inhibitor KTC1101 synergizes with anti-PD-1 therapy by targeting tumor suppression and immune activation - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [dempochem.com](https://dempochem.com) [[dempochem.com](https://dempochem.com)]
- 5. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 6. A novel pan-PI3K inhibitor KTC1101 synergizes with anti-PD-1 therapy by targeting tumor suppression and immune activation - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 7. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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